

# Introduction: A Strategic Building Block in Modern Medicinal Chemistry

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## Compound of Interest

Compound Name: (4-Fluoro-3-iodo-phenyl)-acetonitrile  
CAS No.: 260050-98-4  
Cat. No.: B14150619

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**(4-Fluoro-3-iodo-phenyl)-acetonitrile**, also known as 4-Fluoro-3-iodobenzeneacetonitrile, is a highly functionalized aromatic compound of significant interest to researchers in drug discovery and chemical synthesis. Its strategic importance lies in the unique arrangement of three distinct reactive moieties on a stable phenyl ring: a fluorine atom, an iodine atom, and an acetonitrile group. This trifecta of functionalities makes it a versatile synthon for constructing complex molecular architectures, particularly in the development of targeted therapeutics like kinase inhibitors.

The strategic value of this molecule can be broken down by its components:

- **Fluorine Substitution:** The presence of a fluorine atom can significantly enhance the metabolic stability and binding affinity of a drug molecule. Fluorine's high electronegativity can alter the electronic properties of the phenyl ring and influence pKa, while its small size often allows it to serve as a bioisostere for a hydrogen atom, improving interactions with target proteins.<sup>[1][2][3]</sup>

- **Iodine Handle:** The iodine atom is an exceptionally useful "handle" for a variety of metal-catalyzed cross-coupling reactions. It is a prime substrate for well-established transformations such as Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig couplings, allowing for the precise and controlled introduction of diverse aryl, heteroaryl, alkynyl, and amino groups.<sup>[4]</sup> This is fundamental for exploring the structure-activity relationships (SAR) of a lead compound.
- **Acetonitrile Group:** The acetonitrile (cyanomethyl) group is a versatile functional group that can be further elaborated. It can be hydrolyzed to a carboxylic acid, reduced to a primary amine, or used in the formation of various heterocyclic rings, providing multiple pathways for molecular diversification.

This guide provides a comprehensive overview of the commercial availability, synthesis, chemical properties, and applications of **(4-Fluoro-3-iodo-phenyl)-acetonitrile**, designed for scientists and professionals engaged in cutting-edge chemical research.

## Commercial Sourcing and Procurement

**(4-Fluoro-3-iodo-phenyl)-acetonitrile** (CAS No: 388981-79-1) is available from a range of specialized chemical suppliers. For researchers, selecting a reliable supplier is paramount to ensure the quality and reproducibility of experimental results. Key considerations include purity, available quantities, and the provision of a comprehensive Certificate of Analysis (CoA).

Supplier	Purity	Available Quantities	Notes
MedChemExpress	>98%	Inquire	Soluble in DMSO. Recommended storage at 4°C, protected from light.[5]
BLDpharm	Inquire	mg to kg scale	Offers custom synthesis services.
Achemblock	Inquire	Inquire	Available in stock, positioned as a synthesis intermediate.
Enamine (via Chem-space)	95%+	1g, 5g, 10g, 25g, 50g, 100g	Solid physical state, stored at 2-8°C.[6]
Ambeed (via ChemExper)	97%	1g to 1kg (inquire for >100g)	Pricing available for smaller quantities.[2]
Combi-Blocks (via ChemExper)	Inquire	1g to 1kg (inquire for >250g)	Pricing available for smaller quantities.[2]
Biosynth	97%	Inquire	For research and development use only. Custom synthesis offered.

Procurement Best Practices: Researchers should always request a lot-specific Certificate of Analysis (CoA) before purchase. A reliable CoA will include:

- Confirmation of identity via  $^1\text{H}$  NMR and/or Mass Spectrometry.
- Purity assessment, typically by HPLC or GC.
- Physical properties such as appearance and melting point.

## Synthesis, Chemical Profile, and Safety

## Synthetic Routes

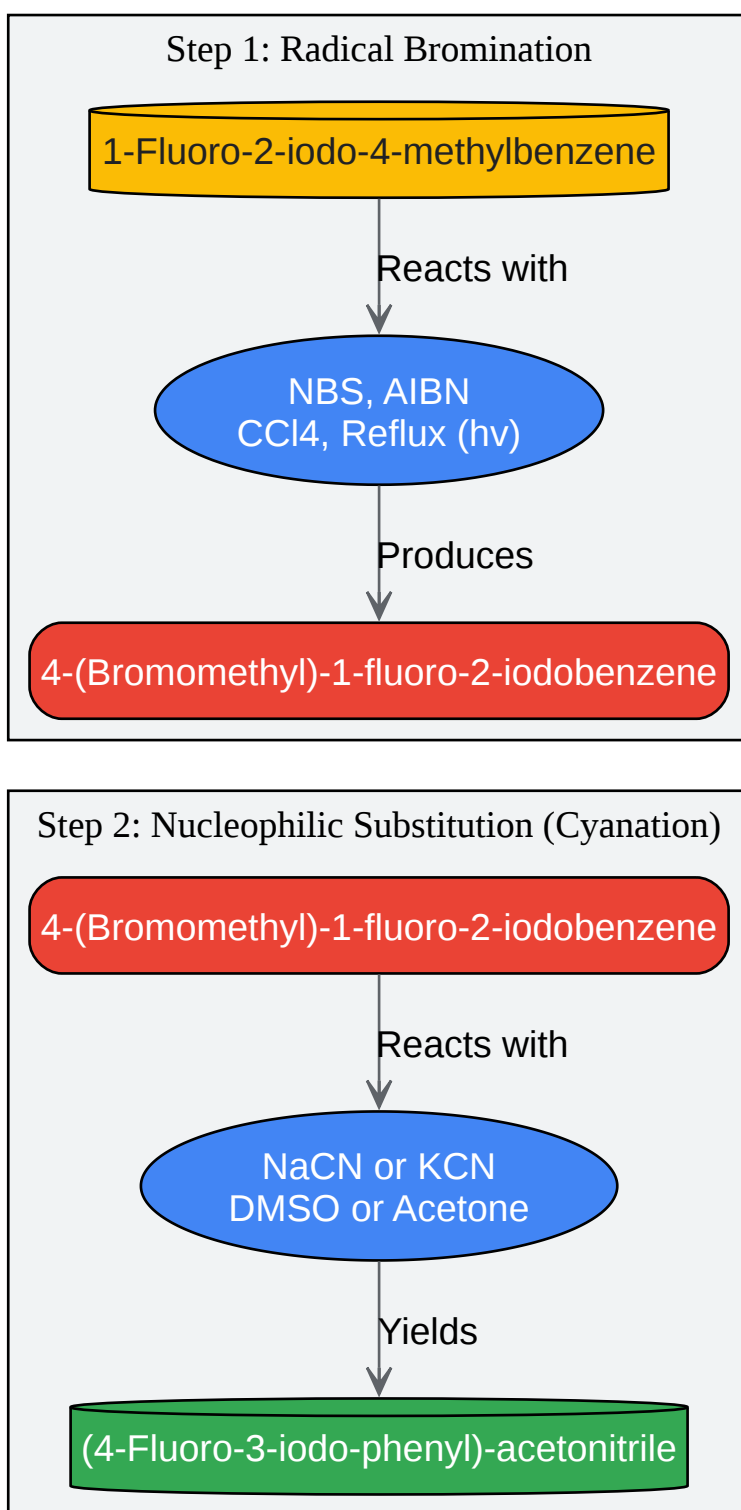
While multiple synthetic strategies can be envisioned for **(4-Fluoro-3-iodo-phenyl)-acetonitrile**, a common and effective approach involves the cyanation of a corresponding benzyl halide. This two-step process typically starts from a commercially available substituted toluene.

### Experimental Protocol: Illustrative Synthesis

**Step 1: Halogenation of 1-Fluoro-2-iodo-4-methylbenzene** A solution of 1-fluoro-2-iodo-4-methylbenzene in a suitable solvent (e.g., carbon tetrachloride) is treated with a radical initiator (e.g., AIBN) and a brominating agent like N-Bromosuccinimide (NBS). The mixture is heated under reflux with irradiation from a UV lamp to initiate the radical bromination of the methyl group, yielding 4-(bromomethyl)-1-fluoro-2-iodobenzene.

**Step 2: Cyanation of 4-(Bromomethyl)-1-fluoro-2-iodobenzene** The resulting benzyl bromide is dissolved in a polar aprotic solvent such as acetone or DMSO. An excess of sodium or potassium cyanide is added, and the mixture is stirred at room temperature or with gentle heating. The bromide is displaced by the cyanide nucleophile via an SN2 reaction to yield the final product, **(4-Fluoro-3-iodo-phenyl)-acetonitrile**. The product is then isolated through aqueous workup and purified by column chromatography or recrystallization.

## Synthesis Workflow Diagram



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Caption: A two-step synthesis of **(4-Fluoro-3-iodo-phenyl)-acetonitrile**.

## Physicochemical Properties and Safety

- Molecular Formula: C<sub>8</sub>H<sub>5</sub>FIN
- Molecular Weight: 261.04 g/mol
- Appearance: Typically a solid.
- CAS Number: 388981-79-1

**Safety and Handling:** While a specific safety data sheet (SDS) for this exact compound is not widely published, data from structurally related benzyl cyanides and halogenated aromatics suggest a high degree of caution is warranted.[6][7]

- **Toxicity:** Benzyl cyanides are often classified as toxic or fatal if swallowed.[7] Handle with extreme care, avoiding ingestion, inhalation, and skin contact.
- **Irritation:** Causes skin and serious eye irritation.[7]
- **Handling:** Use in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place.[5]

## Application in Kinase Inhibitor Drug Discovery

The true value of **(4-Fluoro-3-iodo-phenyl)-acetonitrile** is realized in its application as a scaffold in medicinal chemistry. Kinases are a critical class of enzymes that regulate cellular signaling, and their dysregulation is a hallmark of many diseases, especially cancer.[8] Many kinase inhibitors are designed to bind to the ATP-binding pocket of the enzyme.[8]

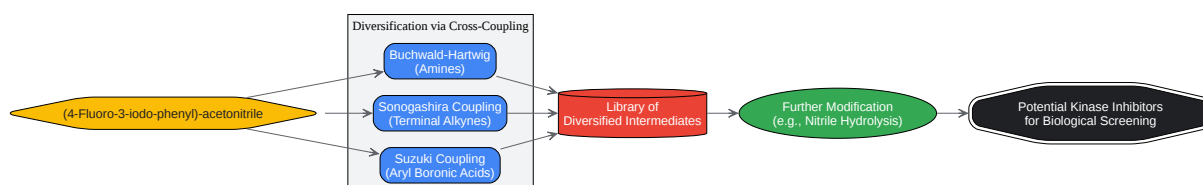
The 3-fluoro-iodophenyl moiety is a privileged scaffold for several reasons:

- **Mimicking Hinge-Binding Motifs:** The fluorophenyl group can form crucial hydrogen bonds or favorable electrostatic interactions with the "hinge region" of the kinase ATP-binding site.

- Vector for SAR Exploration: The iodine atom provides a precise vector for chemical modification. Using cross-coupling chemistry, medicinal chemists can systematically add different chemical groups that can extend into other pockets of the enzyme, optimizing potency and selectivity. This is a cornerstone of modern drug design.[4]

## Conceptual Application Workflow

The diagram below illustrates how **(4-Fluoro-3-iodo-phenyl)-acetonitrile** can be used as a starting point for generating a library of potential kinase inhibitors.



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